Application Note: Analytical Standards & Protocols for Columbinic Acid Analysis

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Compound of Interest		
Compound Name:	*Columbinic acid*	
CAS No.:	*2441-53-4*	
Cat. No.:	*B1246435*	Get Quote

) Methodology: GC-FID, GC-MS, Ag-Ion Chromatography Target Matrix: Biological Tissues, Seed Oils (Aquilegia spp.), Nutraceutical Formulations[1]

Executive Summary & Analyte Profile

Columbinic acid (trans-5, cis-9, cis-12-octadecatrienoic acid) is a rare geometric isomer of

-linolenic acid (GLA) found primarily in the seed oils of the Ranunculaceae family, specifically the genus Aquilegia (Columbine).[1] Unlike common polyunsaturated fatty acids (PUFAs), the presence of a trans-double bond at the

position confers unique biological properties, including potential anti-inflammatory effects similar to essential fatty acids but with distinct metabolic pathways.[1]

Analytical Challenge: The primary challenge in analyzing **columbinic acid** is resolving it from its structural isomers:

- Pinolenic Acid:

  (all-cis)[1]

- -Linolenic Acid (GLA):

  [1]

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- -Linolenic Acid (ALA):

  [1]

Standard non-polar GC columns (e.g., DB-5) often fail to separate these isomers efficiently.[1] This protocol utilizes high-polarity capillary columns and Silver-Ion (Ag+) Chromatography to ensure baseline resolution.[1]

Chemical Profile

Property	Specification
Common Name	Columbinic Acid
IUPAC Name	(5E,9Z,12Z)-octadeca-5,9,12-trienoic acid
Shorthand	
Molecular Formula	
Molecular Weight	278.43 g/mol
Key Feature	-trans double bond

Standards Strategy: Sourcing & Validation

Due to the rarity of pure synthetic **columbinic acid**, researchers often must validate their peaks using a Biological Reference Material (BRM) if a certified reference material (CRM) is unavailable from suppliers like Matreya, Cayman Chemical, or Larodan.

A. Commercial Standards

- Primary Source: Check catalogs for Methyl (5E,9Z,12Z)-octadecatrienoate.
- Purity Requirement: >98% by GC-FID.

B. Biological Reference Material (The "Columbine" Standard)

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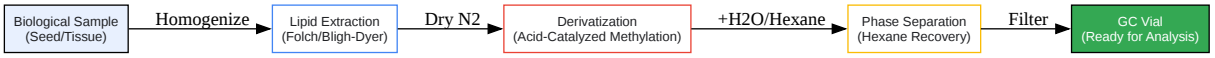
If a synthetic standard is inaccessible, Aquilegia vulgaris (Common Columbine) seed oil is the gold-standard natural reference, containing up to 60% **columbinic acid**.

Protocol: Preparation of Working Standard from Seeds

- Source: Obtain authenticated Aquilegia vulgaris seeds (commercial nurseries or botanical collections).
- Extraction: Crush 100 mg of seeds. Extract with 2 mL Hexane:Isopropanol (3:2 v/v).
- Methylation: Transesterify directly (see Section 3) to generate FAMEs.[2]
- Validation: The major peak appearing after C18:2n-6 (Linoleic) and distinct from GLA on a cyano-phase column is **Columbinic Acid**.[1]

Sample Preparation Protocols

Workflow Visualization



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Caption: Step-by-step lipid extraction and derivatization workflow for fatty acid analysis.

Protocol A: Lipid Extraction (Modified Folch)

- Reagents: Chloroform (CHCl

  ), Methanol (MeOH), 0.9% NaCl.[1]
- Procedure:
  - Homogenize 50-100 mg tissue in 2 mL CHCl

    :MeOH (2:1 v/v).
  - Vortex for 1 min; incubate at room temp for 20 min.

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- Add 0.4 mL 0.9% NaCl (induces phase separation).
- Centrifuge at 2000 x g for 5 min.
- Collect the lower organic phase (lipids) into a clean glass tube.
- Evaporate to dryness under a gentle stream of Nitrogen (

).

Protocol B: Derivatization (FAME Synthesis)

Critical: Avoid alkaline hydrolysis if free fatty acids are the target, but for total lipid profiling, acid catalysis is preferred to ensure methylation of all lipid classes. Warning: Prolonged heating with strong acids can cause cis/trans isomerization; adhere strictly to times.

- Reconstitute dried lipid extract in 1 mL Boron Trifluoride (

) in Methanol (14%) or 1%

  in Methanol.
- Add 0.5 mL Toluene (solubilizes non-polar lipids).
- Heat at 90°C for 45 minutes (sealed teflon-lined cap).
- Cool to room temperature.
- Add 1 mL Hexane and 1 mL distilled water.
- Vortex vigorously; centrifuge.
- Transfer the top Hexane layer (containing FAMEs) to a GC vial.

Analytical Workflows

Method I: High-Polarity GC-FID/MS (Isomer Separation)

This is the primary method for quantification.[1] The high polarity of biscyanopropyl columns is required to separate the

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-trans isomer from other C18:3 isomers.

- Instrument: GC-FID (Quantification) or GC-MS (Identification).[1]
- Column:SP-2560 or CP-Sil 88 (100 m x 0.25 mm x 0.20 µm).[1] Note: 100m length is recommended for complete isomer resolution.
- Carrier Gas: Helium (constant flow 1.0 mL/min) or Hydrogen (linear velocity 35 cm/s).

Temperature Program:

- Initial: 140°C (hold 5 min).
- Ramp 1: 4°C/min to 240°C.
- Final: 240°C (hold 15 min).
- Injector/Detector: 250°C / 260°C.

Elution Order (Typical on SP-2560):

- 18:2n-6 (Linoleic)[1]
- 18:3n-6 (GLA)[1]
- 18:3

  (Columbinic)[1]
- 18:3n-3 (ALA)[1]

Note: **Columbinic acid** typically elutes between GLA and ALA on highly polar phases.

Method II: Silver-Ion (Ag+) Chromatography (Validation)

If peak overlap is suspected, Silver-Ion chromatography separates fatty acids based on the number and geometry of double bonds.[1] Trans double bonds interact less strongly with silver ions than cis bonds.

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- Technique: Ag-HPLC or Ag-TLC.[1]
- Column: ChromSpher 5 Lipids (Ag-loaded cation exchange).[1]
- Mobile Phase: Hexane:Acetonitrile (Gradient).
- Mechanism: **Columbinic acid** (1 trans, 2 cis) will elute earlier than Pinolenic acid (3 cis) because the trans bond reduces the

  -complex stability with silver.[1]

Isomer Logic Diagram

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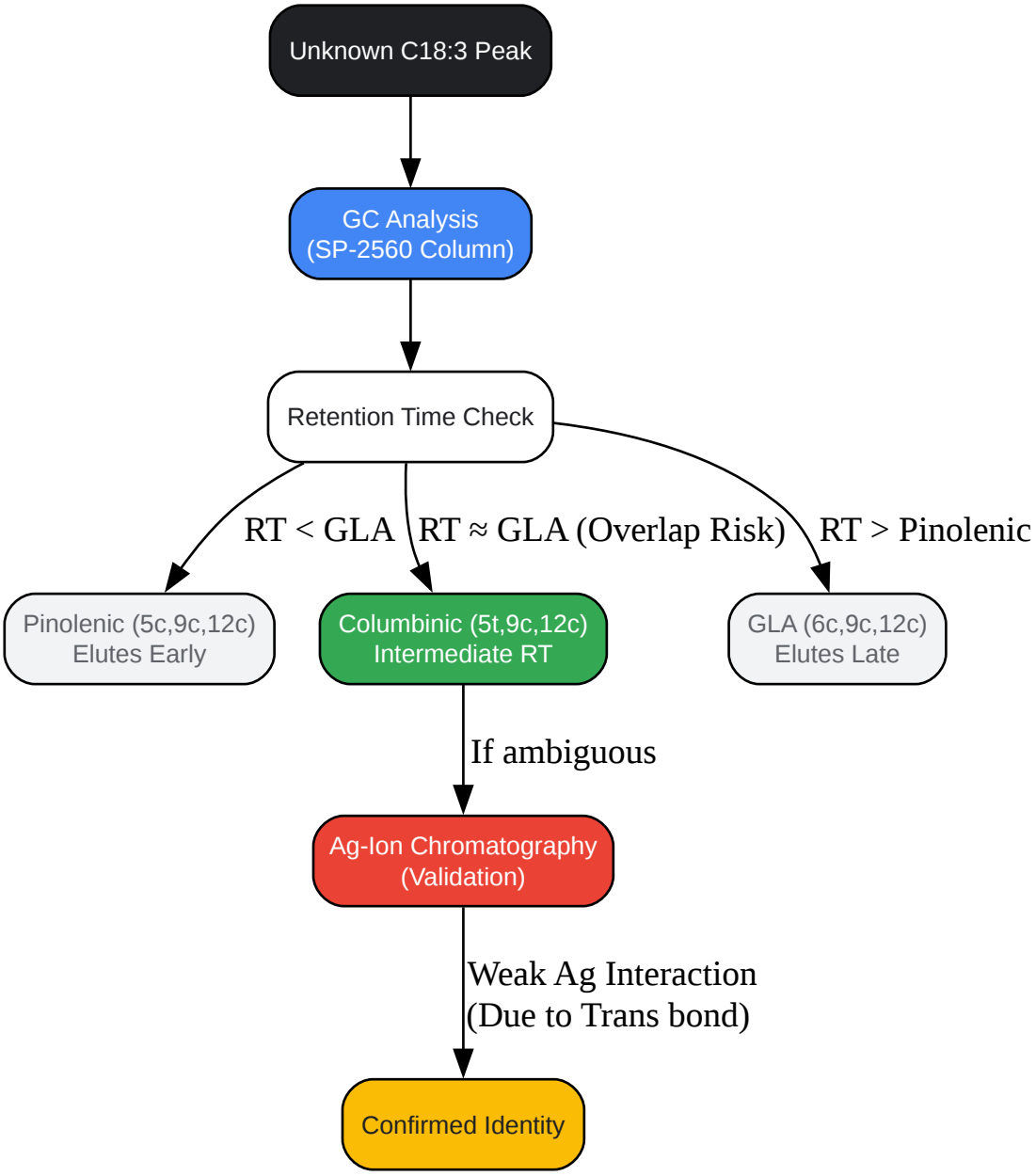

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Caption: Decision tree for distinguishing **Columbinic acid** from common C18:3 isomers.

Quality Control & Calculations

Identification Parameters

- Equivalent Chain Length (ECL): Calculate ECL using a standard mixture of saturated FAMEs (C16:0, C18:0, C20:0).

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Where

is the carbon number of the saturated FAME eluting before analyte

.[1]

- Mass Spectra (GC-MS): Look for characteristic fragmentation.[1] While isomers have similar spectra, the molecular ion (m/z 292 for Methyl ester) and specific allylic cleavage patterns can assist.

Quantification

[1]

- : Peak Area
- : Internal Standard (C17:0 or C19:0 recommended)
- : Response Factor (assume 1.0 for FID if theoretical correction factors are not applied, or determine using the Aquilegia oil working standard).

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